

# Introduction: Navigating the Isomeric Landscape of 4-Bromo-2-fluoro-3-nitrophenol

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## Compound of Interest

Compound Name:	4-Bromo-2-fluoro-3-nitrophenol
CAS No.:	1805031-72-4
Cat. No.:	B2721164

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For researchers and professionals in drug development, precision in chemical nomenclature is paramount. The compound "**4-Bromo-2-fluoro-3-nitrophenol**" presents a unique case. A comprehensive search for a corresponding Chemical Abstracts Service (CAS) number for this specific substitution pattern did not yield a definitive entry. This suggests that this particular isomer may be exceptionally rare, novel, or the nomenclature might be a common point of confusion with closely related, commercially available isomers. This guide, therefore, addresses the query by providing a detailed technical overview of the most pertinent and well-documented isomers, which are crucial building blocks in contemporary organic synthesis and medicinal chemistry.

This document will focus on the following key isomers:

- 4-Bromo-2-fluoro-6-nitrophenol (CAS: 320-76-3)
- 4-Bromo-3-fluoro-2-nitrophenol (CAS: 889939-22-4)
- 4-Bromo-2-fluoro-5-nitrophenol (CAS: 661463-12-3)

By understanding the properties, synthesis, and applications of these related compounds, a researcher can infer the potential utility and characteristics of the broader class of brominated fluoronitrophenols.

## Section 1: Physicochemical and Safety Profiles of Key Isomers

The strategic placement of bromo, fluoro, and nitro functional groups on a phenol ring creates a versatile scaffold for chemical modification. The electron-withdrawing nature of the nitro and fluoro groups acidifies the phenolic proton, while the bromine atom serves as an excellent handle for cross-coupling reactions.

### Key Properties of Brominated Fluoronitrophenol Isomers

The following table summarizes the core physicochemical properties of the key isomers, providing a comparative overview for experimental design.

Property	4-Bromo-2-fluoro-6-nitrophenol	4-Bromo-3-fluoro-2-nitrophenol	4-Bromo-2-fluoro-5-nitrophenol
CAS Number	320-76-3[1][2]	889939-22-4[3]	661463-12-3[4]
Molecular Formula	C <sub>6</sub> H <sub>3</sub> BrFNO <sub>3</sub> [1][2]	C <sub>6</sub> H <sub>3</sub> BrFNO <sub>3</sub> [3]	C <sub>6</sub> H <sub>3</sub> BrFNO <sub>3</sub> [4]
Molecular Weight	236.00 g/mol [1]	236.00 g/mol [3]	235.99 g/mol [4]
Appearance	Yellow to yellow-brown or light-green powder or crystals[5]	Solid	Data not available
Melting Point	63-65 °C[2]	Data not available	Data not available
Boiling Point	241.4 °C at 760 mmHg[2]	Data not available	Data not available
Purity	≥98%[1]	95%[3]	Data not available

## Safety and Handling

Working with nitrated aromatic compounds requires strict adherence to safety protocols due to their potential for irritation and toxicity.

Hazard Information	4-Bromo-2-fluoro-6-nitrophenol	4-Bromo-3-fluoro-2-nitrophenol	General Recommendations for Related Compounds
Signal Word	Warning[5]	Danger	Warning or Danger[6][7]
Hazard Statements	H317 (May cause an allergic skin reaction), H319 (Causes serious eye irritation)[5]	H302 (Harmful if swallowed), H315 (Causes skin irritation), H317 (May cause an allergic skin reaction), H318 (Causes serious eye damage), H410 (Very toxic to aquatic life with long lasting effects)	Harmful if swallowed, Causes skin and serious eye irritation, May cause respiratory irritation.[6][7]
Precautionary Codes	P280, P305, P351, P338[5]	P261, P264, P270, P272, P273, P280, P301+P312+P330, P302+P352, P305+P351+P338+P310, P333+P313, P391, P501	P261, P264, P301+P312, P302+P352, P304+P340+P312, P305+P351+P338[8]

### Core Safety Protocol:

- Engineering Controls: Always handle these compounds in a well-ventilated fume hood.[9] Ensure eyewash stations and safety showers are readily accessible.[7]

- Personal Protective Equipment (PPE): Wear appropriate protective gloves (inspected prior to use), flame-resistant clothing, and safety glasses with side shields or goggles.[9][10]
- Handling: Avoid the formation of dust and aerosols.[9] Wash hands thoroughly after handling. [10]
- Storage: Store in a dry, well-ventilated place with the container tightly sealed.[10]

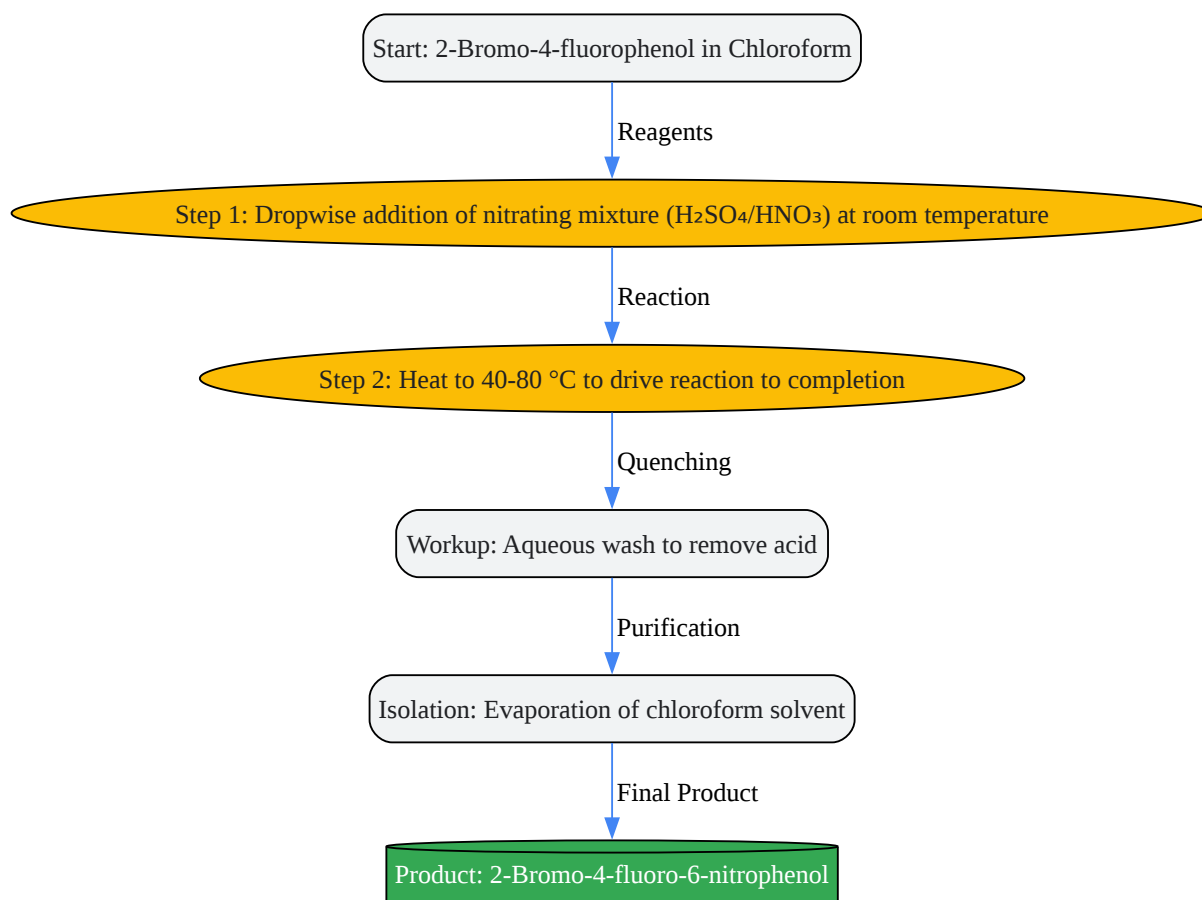
## Section 2: Synthesis and Reactivity

The synthesis of brominated fluoronitrophenols typically involves electrophilic aromatic substitution on a substituted phenol precursor. The choice of starting material and reaction conditions dictates the final isomeric product.

### General Synthesis Approach: Nitration of a Bromofluorophenol

A common and effective method for synthesizing these compounds is the nitration of a corresponding bromofluorophenol.

Workflow for the Synthesis of 2-Bromo-4-fluoro-6-nitrophenol



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Caption: General workflow for the synthesis of a nitrated bromofluorophenol.[11]

Detailed Protocol for the Synthesis of 2-Bromo-4-fluoro-6-nitrophenol:[11]

- Dissolve 2-bromo-4-fluorophenol in chloroform.
- At room temperature, add a nitrating mixture of sulfuric acid and nitric acid (in a ratio of 1:3 to 1:8) dropwise.

- After the addition is complete, heat the reaction mixture to a temperature between 40-80°C for a sufficient time to ensure the reaction completes.
- The organic phase is then washed with water.
- Finally, the solvent is evaporated to yield the target compound.

A similar strategy can be applied to synthesize other isomers, for instance, by starting with 4-bromo-2-fluorophenol to produce 4-bromo-2-fluoro-6-nitrophenol.[\[12\]](#)

## Section 3: Applications in Drug Discovery and Organic Synthesis

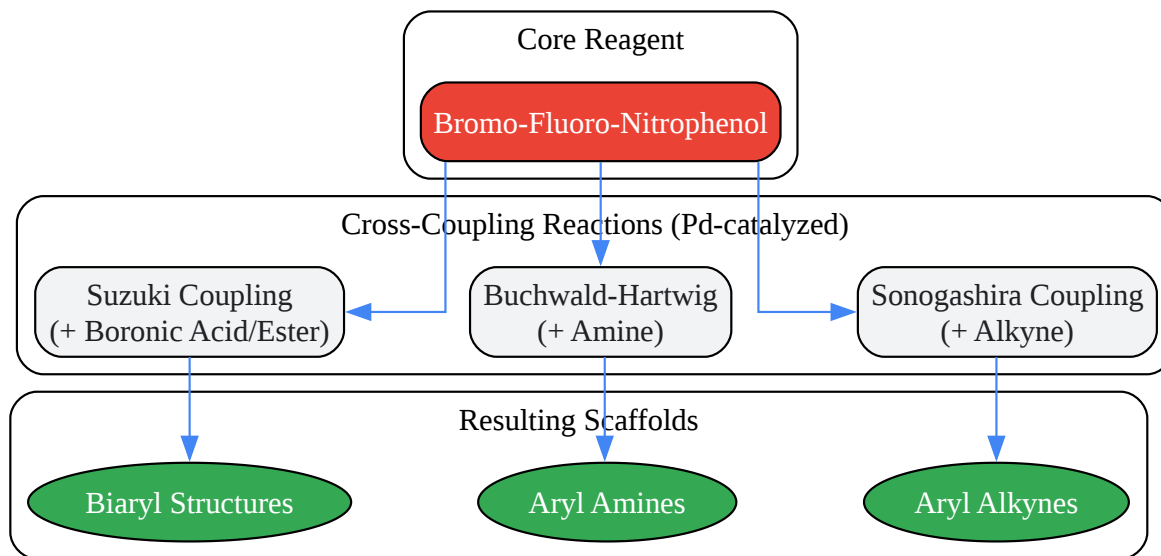
The true value of brominated fluoronitrophenols lies in their role as versatile intermediates. The presence of multiple functional groups allows for sequential and site-selective modifications, making them highly valuable in the synthesis of complex molecules.

### Core Utility in Cross-Coupling Reactions

The bromine atom is a key feature, enabling participation in a wide array of palladium-catalyzed cross-coupling reactions. These reactions are foundational in modern drug discovery for building molecular complexity. The indenone scaffold, for example, is a privileged structure in medicinal chemistry, and intermediates like these are used to build diverse libraries of compounds.[\[13\]](#)

Key Reactions:

- Suzuki-Miyaura Coupling: For the formation of C-C bonds, enabling the synthesis of biaryl structures common in pharmaceuticals.[\[13\]](#)
- Buchwald-Hartwig Amination: For the formation of C-N bonds, crucial for introducing amine functionalities.[\[13\]](#)
- Sonogashira Coupling: For the formation of C-C triple bonds.



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Caption: Utility of brominated phenols in key cross-coupling reactions.

## Role in Medicinal Chemistry

The functional groups of these intermediates contribute to their utility in developing biologically active compounds:

- Fluorine: The incorporation of fluorine is a common strategy in drug design to enhance metabolic stability, binding affinity, and lipophilicity.[13][14]
- Nitro Group: The nitro group is a versatile functional handle. It can be reduced to an amine, which can then be further functionalized. Additionally, ortho-nitro-substituted compounds have been investigated for unique biological activities, such as in the development of novel antibiotics.[15]
- Phenolic Hydroxyl: The hydroxyl group can be alkylated or acylated to form ethers and esters, further diversifying the molecular structure. For instance, 4-bromo-2-fluoro-5-nitrophenol has been used in the synthesis of 4-fluoro-3-methoxyaniline, an important intermediate for biologically active compounds.[16]

These compounds serve as foundational precursors for a variety of complex molecules, including peptidase inhibitors for diabetes treatment and Btk inhibitors for immune diseases.

[17]

## Conclusion

While the specific isomer **4-Bromo-2-fluoro-3-nitrophenol** remains elusive in common chemical databases, its closely related and well-documented isomers provide a wealth of opportunities for chemical innovation. As demonstrated, compounds like 4-bromo-2-fluoro-6-nitrophenol and its counterparts are powerful and versatile building blocks. Their strategic combination of a phenolic hydroxyl, a synthetically tractable bromine atom, and modifiable nitro and fluoro groups makes them indispensable tools for researchers in drug discovery and fine chemical synthesis. A thorough understanding of their synthesis, safety protocols, and reactivity is essential for leveraging their full potential in the laboratory.

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